

Essential Guide to the Safe Disposal of Methyl 2-hydroxy-4-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 2-hydroxy-4-nitrobenzoate

Cat. No.: B089193

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **Methyl 2-hydroxy-4-nitrobenzoate** (CAS Number: 13684-28-1), a chemical intermediate used in various synthetic applications.

Disclaimer: The following information is based on general procedures for similar nitroaromatic compounds. It is imperative to consult the specific Safety Data Sheet (SDS) for **Methyl 2-hydroxy-4-nitrobenzoate** before handling and disposal. Regulations may vary by region and institution.

Immediate Safety and Handling Precautions

Before disposal, ensure that all personnel are familiar with the potential hazards of **Methyl 2-hydroxy-4-nitrobenzoate**. Based on data for structurally related compounds, this chemical should be handled with care.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** Wear a lab coat, long pants, and closed-toe shoes.

In Case of a Spill:

- Evacuate the area.
- Wear appropriate PPE.
- For solid spills, carefully sweep up the material to avoid creating dust and place it in a designated, labeled waste container.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Quantitative Data for a Structurally Similar Compound

Since a specific Safety Data Sheet for **Methyl 2-hydroxy-4-nitrobenzoate** was not readily available, the following table summarizes key data for a closely related compound, Methyl 4-nitrobenzoate (CAS: 619-50-1), to provide an indication of its physical and chemical properties.

Property	Value
Molecular Formula	C ₈ H ₇ NO ₄
Molecular Weight	181.15 g/mol
Appearance	Light yellow crystalline powder
Melting Point	94-97 °C
Boiling Point	296.6 °C at 760 mmHg
Flash Point	143.6 °C

Note: This data is for a related compound and should be used for reference only. Always refer to the specific SDS for the compound in use.

Step-by-Step Disposal Protocol

The disposal of **Methyl 2-hydroxy-4-nitrobenzoate** must be conducted in accordance with all local, state, and federal regulations. The primary method for disposal is through a licensed chemical waste disposal company.

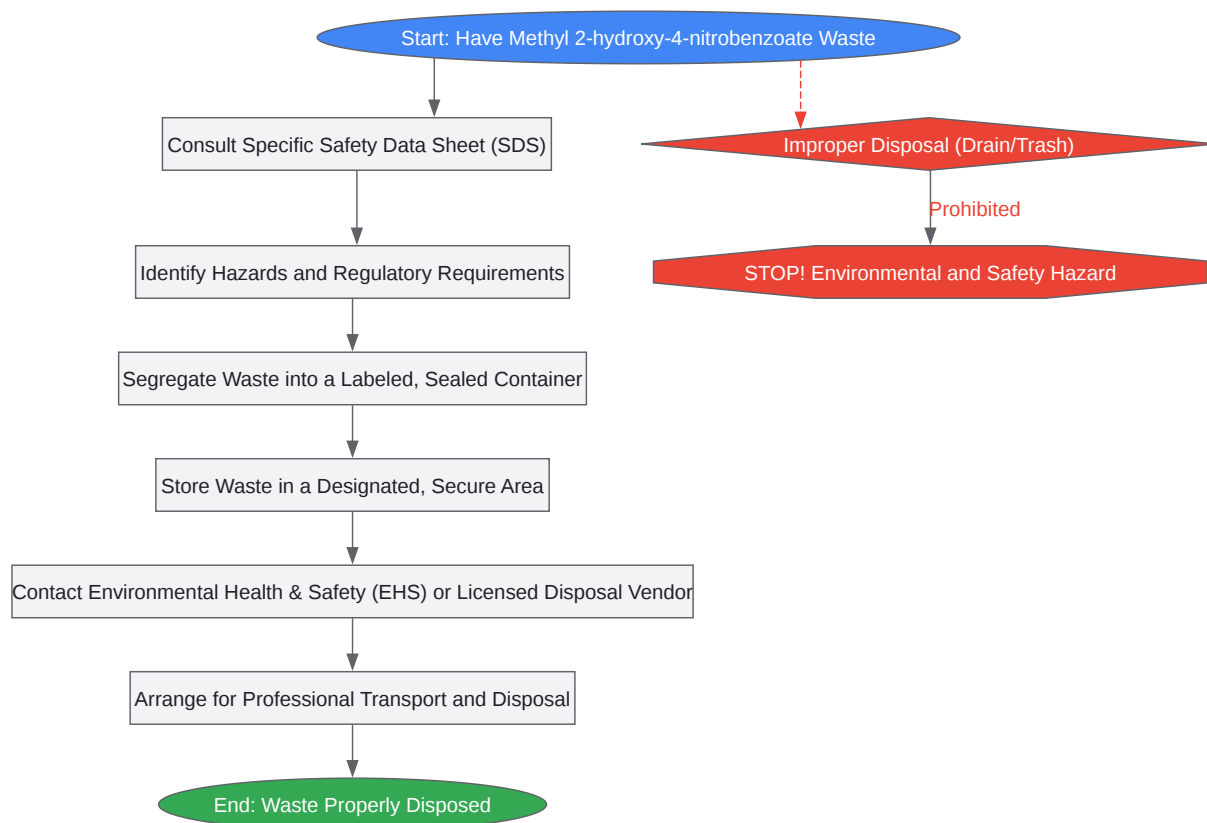
Experimental Protocol for Waste Segregation and Collection:

- Waste Identification: All waste containing **Methyl 2-hydroxy-4-nitrobenzoate** must be clearly labeled with its chemical name and associated hazards.
- Waste Segregation:
 - Do not mix **Methyl 2-hydroxy-4-nitrobenzoate** waste with other incompatible waste streams. It should be collected in a dedicated, properly labeled, and sealed container.
 - Solid waste (e.g., contaminated gloves, paper towels) should be collected separately from liquid waste.
- Container Management:
 - Use containers that are in good condition and compatible with the chemical.
 - Keep containers tightly closed when not in use to prevent the release of vapors or dust.^[1]
 - Store waste containers in a designated, well-ventilated, and secure area away from heat and sources of ignition.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the complete chemical name, quantity, and any other required information.
- Final Disposal Method:
 - The most common and recommended method of disposal for this type of chemical is incineration at a licensed hazardous waste facility.^[2]

- Under no circumstances should this chemical be disposed of down the drain or in regular trash. Discharge into the environment must be avoided.

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **Methyl 2-hydroxy-4-nitrobenzoate**.



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Caption: Workflow for the safe disposal of **Methyl 2-hydroxy-4-nitrobenzoate**.

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- 2. METHYL 2-HYDROXY-4-NITROBENZOATE | 13684-28-1 [chemicalbook.com]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of Methyl 2-hydroxy-4-nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089193#methyl-2-hydroxy-4-nitrobenzoate-proper-disposal-procedures]

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